

SRT3109: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: SRT3109

Cat. No.: B610998

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Introduction

SRT3109 is a potent and specific activator of Sirtuin 1 (SIRT1), a NAD-dependent deacetylase that plays a crucial role in a variety of cellular processes, including stress resistance, metabolism, and aging. As a SIRT1 activator, **SRT3109** holds significant therapeutic potential for a range of age-related diseases, including metabolic disorders, neurodegenerative diseases, and cardiovascular conditions. These application notes provide detailed information on the solubility of **SRT3109** and comprehensive protocols for its preparation and use in both in vitro and in vivo experimental settings.

Data Presentation: Solubility of SRT3109

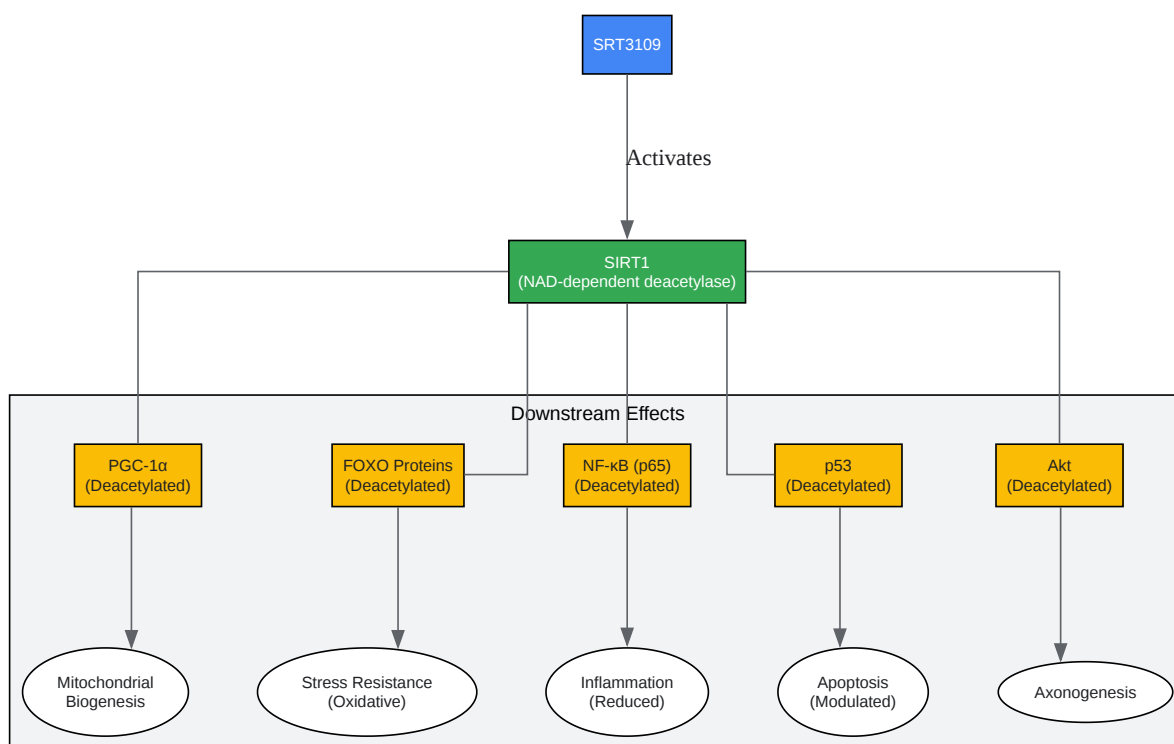
The solubility of **SRT3109** is a critical factor for its effective use in experimental research. Based on available data, **SRT3109** is readily soluble in dimethyl sulfoxide (DMSO).

Solvent	Solubility	Notes
DMSO	≥ 20 mg/mL	It is recommended to prepare a concentrated stock solution in DMSO.
Ethanol	Data not available	Based on the solubility of similar compounds, limited solubility is expected.
PBS (Phosphate-Buffered Saline)	Insoluble	Direct dissolution in aqueous buffers is not recommended. Precipitation may occur when diluting a DMSO stock solution into PBS. ^[1]

Note: When preparing aqueous working solutions, it is crucial to first dissolve **SRT3109** in DMSO to create a high-concentration stock solution. This stock can then be diluted into aqueous buffers or cell culture media. It is important to ensure that the final concentration of DMSO in the experimental setup is non-toxic to the cells or organism, typically below 0.1% to 0.5%.

Signaling Pathway of SRT3109 Action

SRT3109 exerts its biological effects by activating SIRT1, which in turn deacetylates a wide range of protein targets, influencing multiple downstream signaling pathways.



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SRT3109 activates SIRT1, leading to the deacetylation of key downstream targets.

Experimental Protocols

Protocol 1: Preparation of **SRT3109** Stock Solution

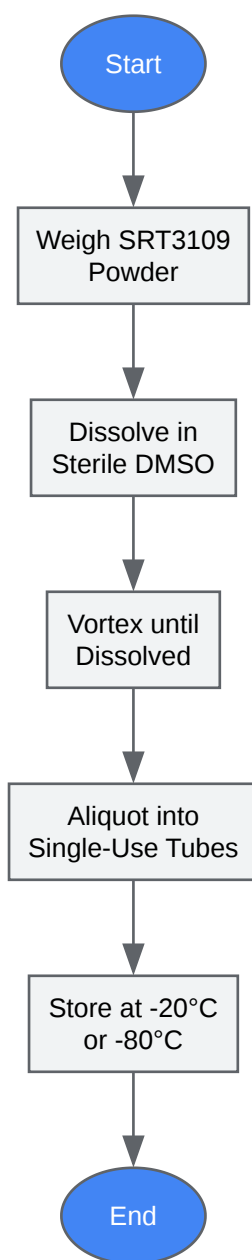
This protocol outlines the preparation of a 10 mM stock solution of **SRT3109** in DMSO.

Materials:

- **SRT3109** powder
- Dimethyl sulfoxide (DMSO), sterile-filtered
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- In a sterile environment (e.g., a biosafety cabinet), weigh the required amount of **SRT3109** powder.
- Add the appropriate volume of sterile DMSO to achieve a final concentration of 10 mM.
- Vortex the solution until the **SRT3109** is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage, protected from light.



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References

- 1. Dimethyl Sulfoxide | $(\text{CH}_3)_2\text{SO}$ | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]
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